

A Technical Guide to the Storage and Stability of (S)-Lisinopril-d5

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Compound of Interest

Compound Name: (S)-Lisinopril-d5

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the recommended storage conditions and stability profile for **(S)-Lisinopril-d5**, a deuterated analog of Lisinopril. **(S)-Lisinopril-d5** is primarily utilized as an internal standard in pharmacokinetic and analytical research, making a thorough understanding of its stability crucial for accurate quantification of Lisinopril in biological matrices.^{[1][2]} The information presented here is compiled from manufacturer data sheets and scientific literature on the stability of Lisinopril.

Chemical and Physical Properties

(S)-Lisinopril-d5 is a stable, isotopically labeled form of (S)-Lisinopril. Key physical and chemical data are summarized below.

Property	Value	Reference
Chemical Name	((S)-1-carboxy-3-(phenyl-d5)propyl)-L-lysyl-L-proline	[1]
CAS Number	1356905-39-9	[1]
Molecular Formula	C ₂₁ H ₂₆ D ₅ N ₃ O ₅	[1]
Molecular Weight	410.5 g/mol	[1]
Appearance	Solid	[1]
Solubility	Soluble in Methanol and Water	[1]

Recommended Storage and Shipping

The stability of **(S)-Lisinopril-d5** is contingent on appropriate storage conditions. Both the solid form and solutions require specific temperature and light protection to ensure integrity.

Solid Form

For long-term storage, the solid form of **(S)-Lisinopril-d5** should be kept in a well-sealed container, protected from moisture.

Condition	Recommendation	Stability	Reference
Long-Term Storage	-20°C	≥ 4 years	[1]
Alternative Long-Term	2-8°C (Refrigerator)	N/A	[3]
Shipping	Room temperature (may vary for international shipping)	N/A	[1]

Stock Solutions

The stability of **(S)-Lisinopril-d5** in solution is critical when it is used as an internal standard. It is recommended to prepare fresh solutions or store them under conditions that prevent degradation.

Condition	Recommendation	Stability	Reference
Short-Term Storage	-20°C, protected from light	1 month	
Long-Term Storage	-80°C, protected from light	6 months	

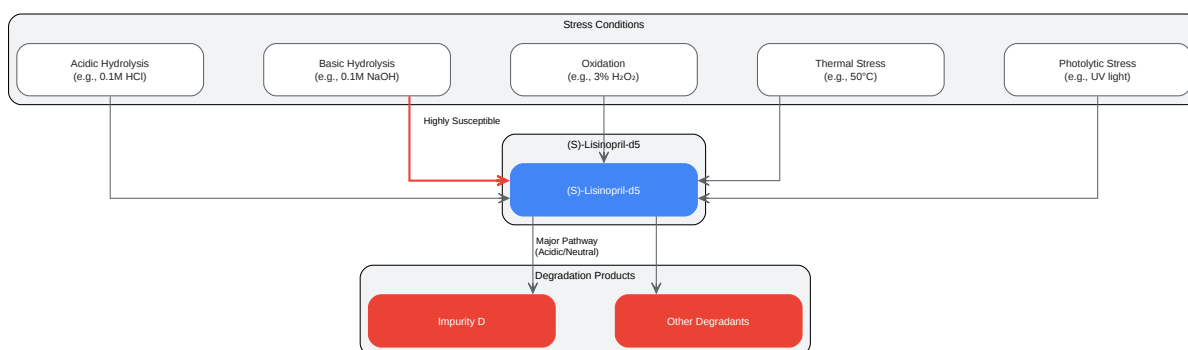
Stability Profile and Degradation

While specific stability studies on **(S)-Lisinopril-d5** are not extensively published, the stability of its non-deuterated counterpart, Lisinopril, has been well-documented under various stress conditions. The degradation pathways of **(S)-Lisinopril-d5** are expected to be identical to those of Lisinopril.

Lisinopril is susceptible to degradation through hydrolysis, particularly in alkaline conditions.^[1] Studies on Lisinopril dihydrate have shown that it is most sensitive to base hydrolysis, degrading almost completely and instantaneously in 0.1M NaOH at 25°C.^[1] In acidic and neutral aqueous solutions, the primary degradation product identified is Lisinopril impurity D.^[1]

Potential Degradation Pathways

The following diagram illustrates the key degradation susceptibilities of the Lisinopril molecule.



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Caption: Susceptibility of Lisinopril to degradation under various stress conditions.

Experimental Protocols for Stability Assessment

A stability-indicating method is crucial for determining the stability of **(S)-Lisinopril-d5**. The following protocols are based on established methods for Lisinopril and can be adapted for the deuterated standard.

Preparation of Stock and Working Solutions

This protocol outlines the preparation of solutions for stability testing.

- Stock Solution (100 µg/mL): Accurately weigh and dissolve an appropriate amount of **(S)-Lisinopril-d5** in a suitable solvent, such as HPLC-grade water or methanol, to achieve a final concentration of 100 µg/mL.^[1]

- Working Solutions: Prepare working solutions by diluting the stock solution with the relevant stress medium (e.g., 0.1M HCl, 0.1M NaOH, 3% H₂O₂, or water) to the desired concentration for analysis.[\[1\]](#)

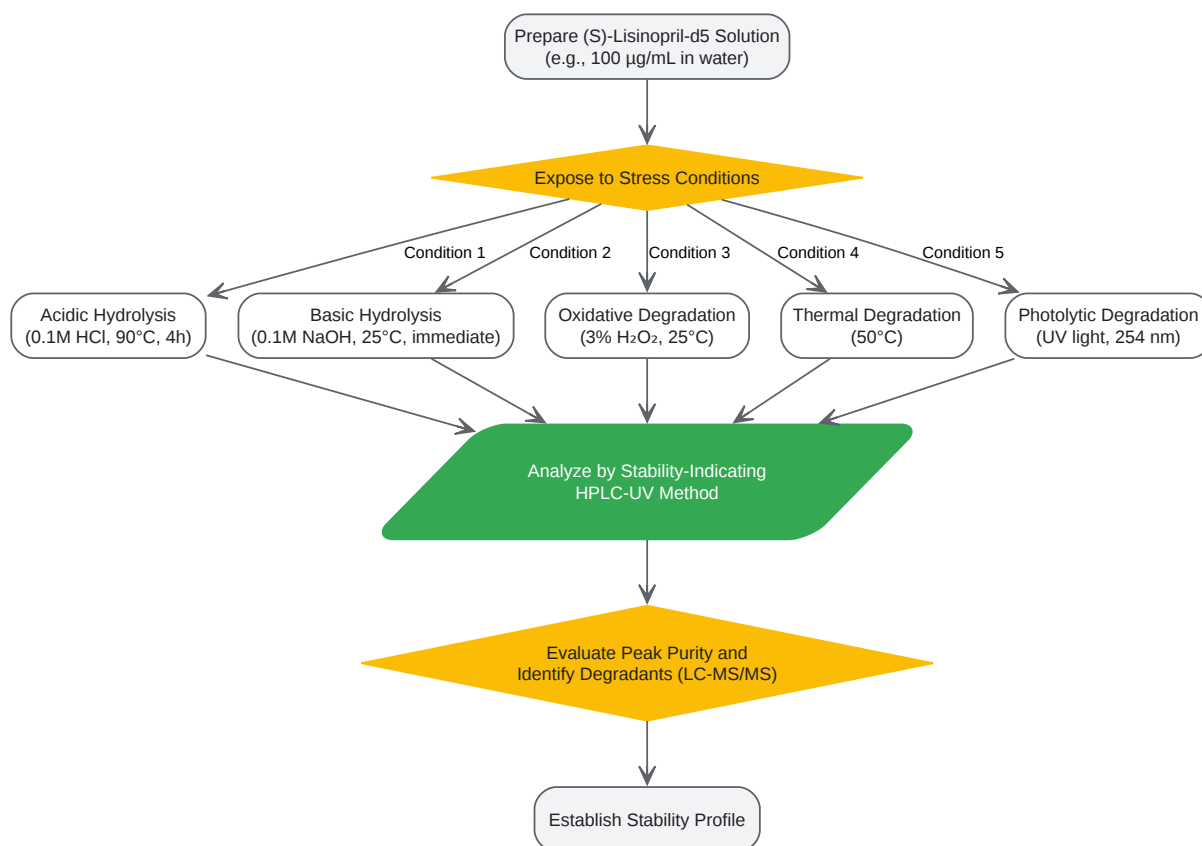
Stability-Indicating HPLC Method

A reversed-phase high-performance liquid chromatography (RP-HPLC) method is suitable for separating **(S)-Lisinopril-d5** from its potential degradation products.

Parameter	Condition	Reference
Column	C18 (e.g., Hypersil ODS, 250 mm x 4.6 mm, 5 µm)	[1]
Mobile Phase	Methanol:Water:Acetonitrile (80:17.5:2.5, v/v/v), with the aqueous phase adjusted to pH 3.0 with phosphoric acid	[1]
Flow Rate	1.0 mL/min	[1]
Detection	UV at 210 nm	
Column Temp.	25°C	[1]

Forced Degradation Study Workflow

Forced degradation studies are essential to understand the stability profile and to validate the stability-indicating nature of the analytical method.



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Caption: Workflow for a forced degradation study of **(S)-Lisinopril-d5**.

Summary and Recommendations

(S)-Lisinopril-d5 is a stable compound when stored under the recommended conditions. As a solid, it should be stored at -20°C for long-term stability. Stock solutions should be freshly prepared or stored at -80°C for up to six months, protected from light. The stability profile of **(S)-Lisinopril-d5** is expected to mirror that of Lisinopril, with a high susceptibility to basic

hydrolysis. For any quantitative application, it is imperative to use a validated stability-indicating analytical method to ensure the integrity of the internal standard. Researchers should perform their own stability assessments for solutions prepared in their specific laboratory matrices and conditions.

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References

- 1. doisrpska.nub.rs [doisrpska.nub.rs]
- 2. Development of a liquid chromatography/tandem mass spectrometry assay for the quantification of lisinopril in human plasma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Stability of lisinopril in two liquid dosage forms - PubMed [pubmed.ncbi.nlm.nih.gov]
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